

TAS0728: Application Notes on Solubility and Stability in DMSO

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: TAS0728
Cat. No.: B10775276

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols regarding the solubility and stability of **TAS0728**, a potent and selective covalent inhibitor of Human Epidermal Growth Factor Receptor 2 (HER2), when prepared and stored in Dimethyl Sulfoxide (DMSO).

Introduction to TAS0728

TAS0728 is an orally available, irreversible inhibitor of HER2 kinase activity. It covalently binds to a specific cysteine residue (C805) in the ATP-binding site of HER2, leading to sustained inhibition of its signaling pathway.^[1] This targeted mechanism makes **TAS0728** a promising therapeutic agent for HER2-positive cancers. The inhibition of HER2 blocks downstream signaling pathways, including the PI3K/AKT/mTOR and MAPK pathways, which are crucial for cell proliferation, survival, and differentiation.^{[2][3][4]}

Solubility of TAS0728 in DMSO

TAS0728 exhibits good solubility in DMSO, a common solvent for in vitro and in vivo studies of small molecule inhibitors.

Quantitative Solubility Data:

Solvent	Solubility	Source
DMSO	~30 mg/mL	Cayman Chemical
DMSO	100 mg/mL (198.18 mM)	Selleck Chemicals

Note: The solubility of compounds can be influenced by factors such as the purity of the compound and the quality of the DMSO (e.g., anhydrous vs. hydrated).

Stability of TAS0728 in DMSO

Proper storage of **TAS0728**, both in its solid form and as a DMSO stock solution, is critical to maintain its integrity and activity.

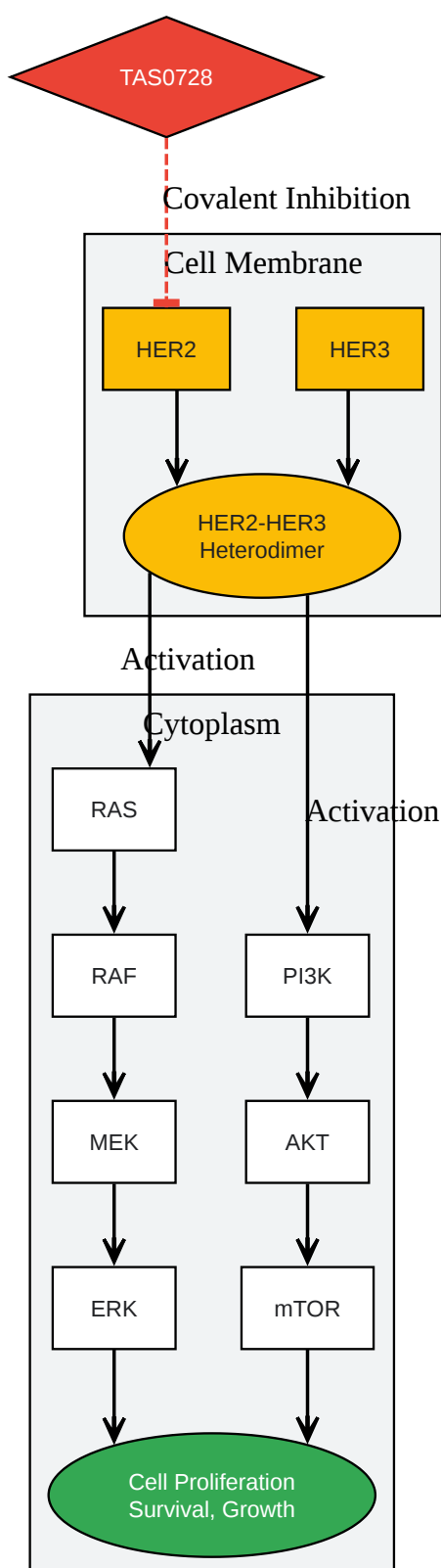
Stability and Storage Recommendations:

Form	Storage Temperature	Stability	Source
Crystalline Solid	-20°C	≥ 4 years	Cayman Chemical
DMSO Stock Solution	-20°C	1 year	MedchemExpress
DMSO Stock Solution	-80°C	2 years	MedchemExpress

To prevent degradation due to repeated freeze-thaw cycles, it is highly recommended to aliquot the DMSO stock solution into single-use volumes.

Signaling Pathway of TAS0728 Inhibition

TAS0728 exerts its anti-cancer effects by inhibiting the HER2 signaling pathway. Upon binding to HER2, it prevents its autophosphorylation and the subsequent activation of downstream signaling cascades. This leads to the inhibition of critical cellular processes promoting tumor growth and survival.



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TAS0728 inhibits the HER2 signaling pathway.

Experimental Protocols

Preparation of TAS0728 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **TAS0728** in DMSO.

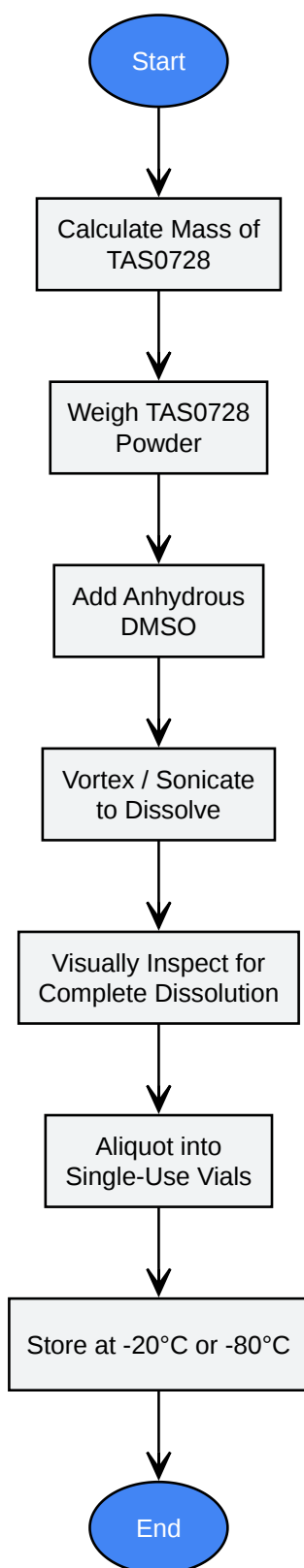
Materials:

- **TAS0728** powder
- Anhydrous, high-purity DMSO
- Sterile, amber glass or polypropylene vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)
- Sterile, disposable pipette tips

Procedure:

- Calculate the required mass of **TAS0728**:
 - Molecular Weight of **TAS0728**: 504.6 g/mol
 - To prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 0.001 \text{ L} * 504.6 \text{ g/mol} * 1000 \text{ mg/g} = 5.046 \text{ mg}$
- Weighing **TAS0728**:
 - Accurately weigh 5.046 mg of **TAS0728** powder using a calibrated analytical balance and transfer it to a sterile vial.
- Dissolving in DMSO:
 - Add 1 mL of anhydrous DMSO to the vial containing the **TAS0728** powder.

- Mixing:
 - Vortex the solution for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the vial for 5-10 minutes in a water bath at room temperature.
- Visual Inspection:
 - Visually confirm that the solution is clear and free of any particulate matter.
- Aliquoting and Storage:
 - Aliquot the stock solution into single-use volumes in sterile, clearly labeled vials.
 - Store the aliquots at -20°C for up to 1 year or at -80°C for up to 2 years. Avoid repeated freeze-thaw cycles.



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Workflow for preparing **TAS0728** stock solution.

Cell Viability (MTT) Assay Protocol

This protocol outlines a general procedure for assessing the effect of **TAS0728** on the viability of HER2-positive cancer cells using an MTT assay.

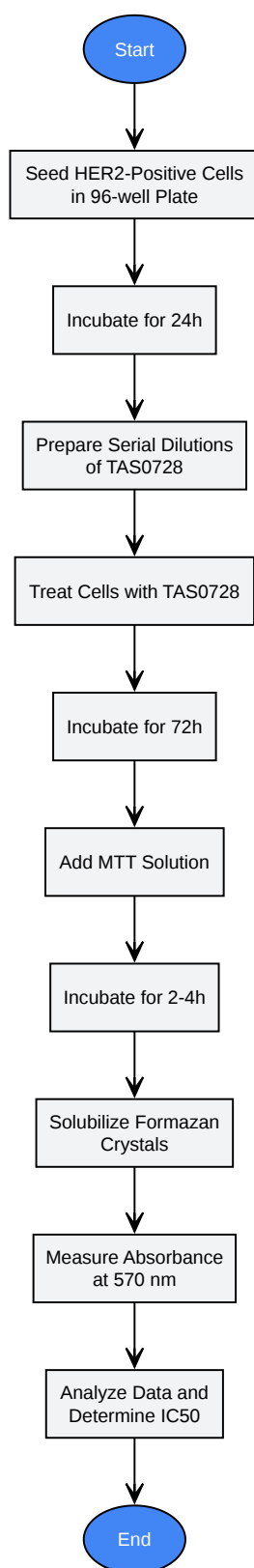
Materials:

- HER2-positive cancer cell line (e.g., SK-BR-3, BT-474)
- Complete cell culture medium
- **TAS0728** DMSO stock solution (10 mM)
- 96-well cell culture plates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or 0.01 M HCl in 10% SDS)
- Multichannel pipette
- Microplate reader

Procedure:

- Cell Seeding:
 - Seed HER2-positive cells into a 96-well plate at a density of 5,000-10,000 cells per well in 100 μ L of complete culture medium.
 - Incubate the plate at 37°C in a humidified 5% CO₂ incubator for 24 hours to allow for cell attachment.
- Compound Treatment:
 - Prepare serial dilutions of the **TAS0728** DMSO stock solution in complete culture medium to achieve the desired final concentrations. The final DMSO concentration in the wells should be kept below 0.5% to avoid solvent toxicity.

- Include a vehicle control (medium with the same final concentration of DMSO) and a no-treatment control.
- Remove the old medium from the wells and add 100 μ L of the medium containing the different concentrations of **TAS0728**.
- Incubation:
 - Incubate the plate for the desired treatment period (e.g., 72 hours) at 37°C and 5% CO₂.
- MTT Addition:
 - After the incubation period, add 10 μ L of MTT solution (5 mg/mL) to each well.
 - Incubate the plate for an additional 2-4 hours at 37°C until a purple formazan precipitate is visible.
- Formazan Solubilization:
 - Carefully remove the medium from each well without disturbing the formazan crystals.
 - Add 100 μ L of solubilization solution to each well and mix thoroughly by pipetting up and down to dissolve the formazan crystals.
- Absorbance Measurement:
 - Measure the absorbance of each well at 570 nm using a microplate reader.
- Data Analysis:
 - Calculate the percentage of cell viability for each treatment group relative to the vehicle control.
 - Plot a dose-response curve and determine the IC₅₀ value (the concentration of **TAS0728** that inhibits cell growth by 50%).



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Workflow for a cell viability (MTT) assay.

Safety Precautions

TAS0728 is a potent pharmacological agent and should be handled with care. DMSO is known to facilitate the absorption of substances through the skin. Therefore, appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, should be worn at all times when handling **TAS0728** and its solutions in DMSO. All procedures should be performed in a well-ventilated area or a chemical fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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References

- [1. TAS0728, A Covalent-binding, HER2-selective Kinase Inhibitor Shows Potent Antitumor Activity in Preclinical Models - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. The PI3K/AKT/mTOR pathway in breast cancer: targets, trials and biomarkers - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. HER2/PI3K/AKT pathway in HER2-positive breast cancer: A review - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
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